

3-Bromophenyl isothiocyanate IUPAC name

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3-Bromophenyl isothiocyanate*

Cat. No.: *B1330399*

[Get Quote](#)

An In-depth Technical Guide to 1-bromo-3-isothiocyanatobenzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 1-bromo-3-isothiocyanatobenzene, a versatile chemical reagent with significant applications in synthetic chemistry and drug discovery. The document elucidates its fundamental chemical properties, core reactivity, synthesis protocols, and its strategic use as a covalent modifier of biomolecules. By integrating established chemical principles with practical, field-proven insights, this guide serves as an essential resource for researchers leveraging this compound in the design of novel therapeutics and chemical probes.

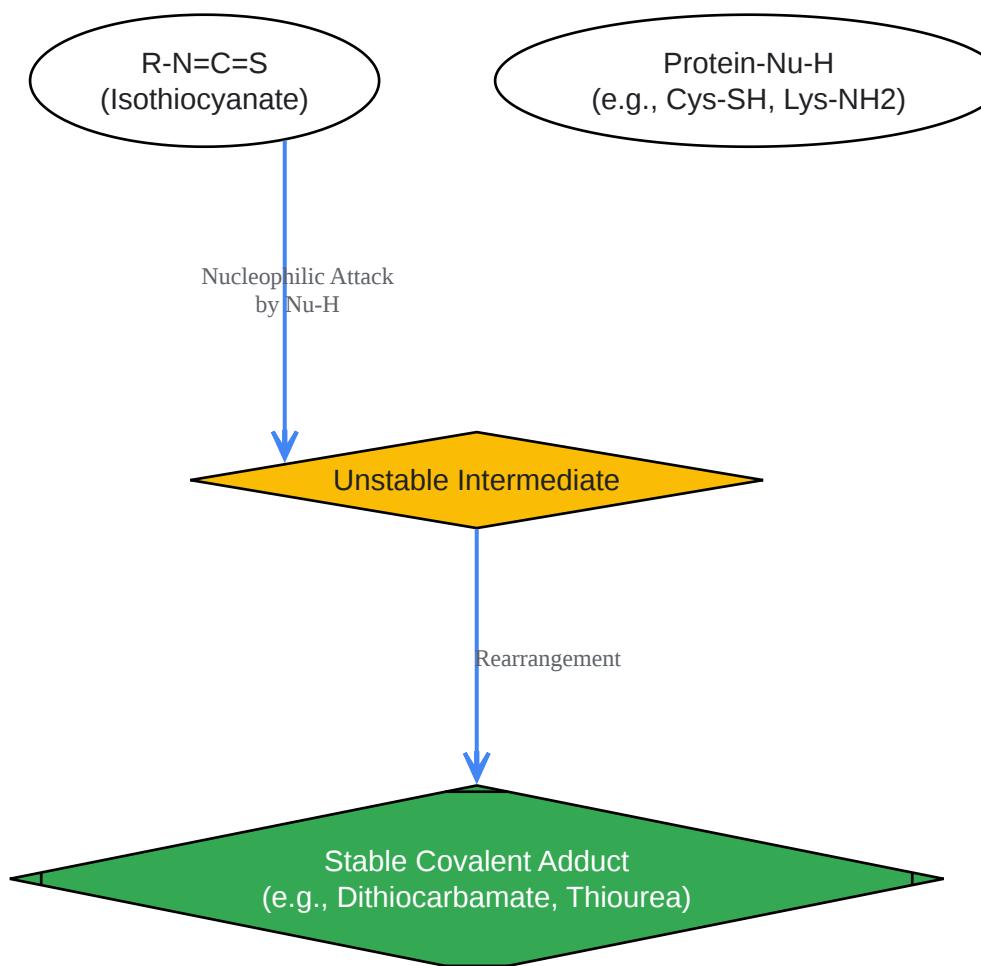
Core Chemical Identity and Properties

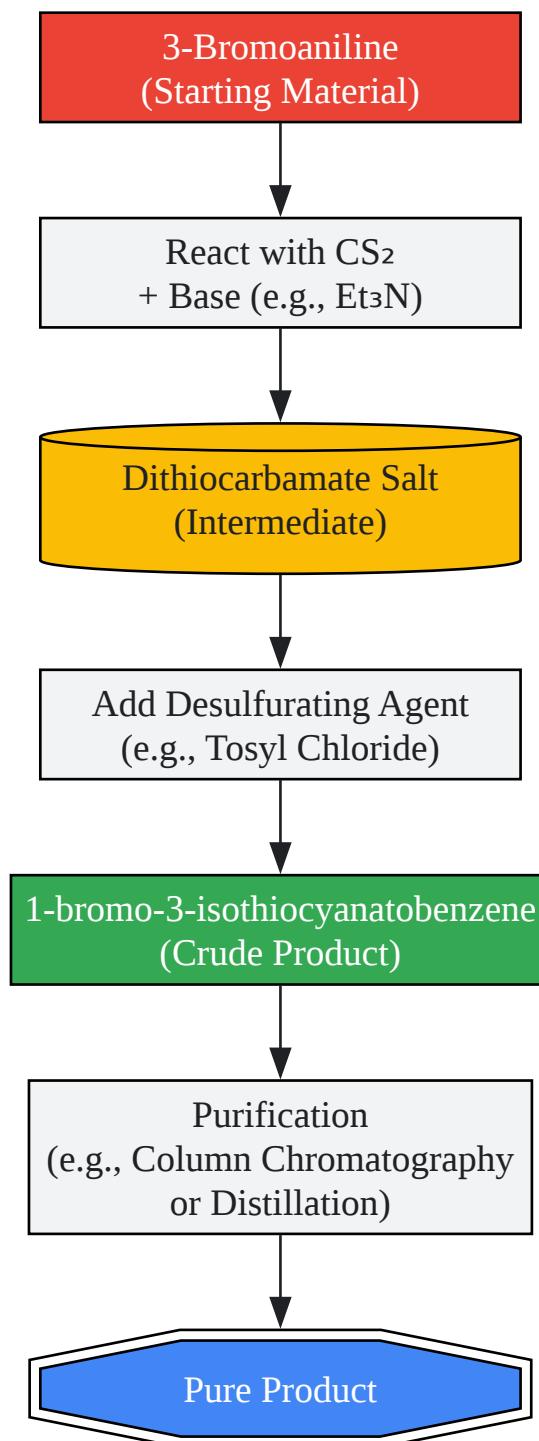
The foundation of effective application is a thorough understanding of the reagent's basic chemical and physical characteristics.

Nomenclature and Structure

The compound commonly referred to as **3-Bromophenyl isothiocyanate** is systematically named under IUPAC nomenclature as 1-bromo-3-isothiocyanatobenzene.^{[1][2]} Its identity is further confirmed by its CAS Registry Number, 2131-59-1.^{[1][3]}

The molecular structure consists of a benzene ring substituted with a bromine atom and an isothiocyanate group (-N=C=S) at the meta positions (1 and 3, respectively). This arrangement dictates its reactivity and steric profile.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromophenyl Isothiocyanate | C7H4BrNS | CID 16481 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 3-Bromophenyl isothiocyanate [webbook.nist.gov]
- 3. 3-溴苯基异硫氰酸酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [3-Bromophenyl isothiocyanate IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330399#3-bromophenyl-isothiocyanate-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com